

Amifampridine-d3 Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name: Amifampridine-d3

Cat. No.: B1160136

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Amifampridine-d3**. Due to the limited availability of specific stability data for the deuterated form, this document leverages extensive information on the stability of Amifampridine and its phosphate salt, offering a robust framework for handling and stability testing of **Amifampridine-d3**. General principles for the stability of isotopically labeled compounds are also incorporated to ensure a thorough understanding.

Executive Summary

Amifampridine, a potassium channel blocker used in the treatment of Lambert-Eaton myasthenic syndrome (LEMS), is available as a phosphate salt which exhibits greater stability compared to the free base. While specific stability data for **Amifampridine-d3** is not readily available in public literature, the stability profile of Amifampridine phosphate provides a strong surrogate for establishing preliminary storage and handling protocols. Amifampridine phosphate is a stable compound when stored at room temperature and protected from light. Forced degradation studies on Amifampridine have identified key degradation pathways, primarily under oxidative and photolytic stress. This guide outlines the known stability of Amifampridine, details experimental protocols for stability testing, and provides recommendations for the storage of **Amifampridine-d3** based on best practices for deuterated compounds.

Stability Profile of Amifampridine

The stability of Amifampridine has been primarily documented for its phosphate salt, which is the form used in the commercial product FIRDAPSE®.

General Stability and Storage

Amifampridine phosphate demonstrates superior stability compared to the 3,4-diaminopyridine (3,4-DAP) base.[1][2] The approved storage condition for FIRDAPSE® tablets is at a controlled room temperature of 20°C to 25°C (68°F to 77°F).[3] The phosphate salt formulation does not require refrigeration.[3][4] Stability data for commercial batches of the finished product have demonstrated a shelf-life of up to 36 months under long-term storage conditions (25°C / 60% RH).[5]

Photostability

Amifampridine is sensitive to light. Photostability studies on the active substance showed a slight darkening of the powder upon exposure to light, indicating that protection from light is necessary during storage.[5]

Degradation Pathways

Forced degradation studies have been conducted to elucidate the degradation pathways of Amifampridine under various stress conditions.

Under oxidative stress (e.g., exposure to hydrogen peroxide), the primary degradation products of the molecular form of 3,4-diaminopyridine have been identified as 4-amino, 3-nitropyridine and 3,4-diaminopyridine-N-oxide. The salt form of Amifampridine is more resistant to oxidation, with 4-amino, 3-nitropyridine being the main degradation product, formed in smaller quantities compared to the free base.[1][6]

Forced degradation studies have also been performed under acidic, basic, and thermal stress, indicating that a validated HPLC method can successfully separate the parent drug from its degradation products.[7]

Quantitative Stability Data

While specific quantitative stability data for **Amifampridine-d3** is not available, the following table summarizes the known stability information for Amifampridine phosphate.

Condition	Duration	Observation	Reference
Long-Term (25°C / 60% RH)	Up to 36 months	Stable	[5]
Intermediate (30°C / 75% RH)	Up to 12 months	Stable	[5]
Accelerated (40°C / 75% RH)	Up to 6 months	Stable	[5]
Photostability (13500 Lux / 1.96 W/m ² at 25°C)	102 hours	Slight darkening of powder, no significant increase in impurities	[5]

Recommended Storage and Handling for Amifampridine-d3

Based on the stability profile of Amifampridine and general best practices for deuterated compounds, the following storage and handling procedures are recommended for **Amifampridine-d3**:

Parameter	Recommendation	Rationale
Temperature	Store at controlled room temperature (20°C to 25°C). Refrigeration (2°C to 8°C) may be considered for long-term storage of the pure active substance.	Amifampridine phosphate is stable at room temperature. Refrigeration is a general best practice for long-term preservation of deuterated compounds.[8]
Light	Protect from light by storing in amber vials or other light-blocking containers.	Amifampridine is known to be light-sensitive.[5] Protection from light is crucial to prevent photodegradation of organic compounds.[9]
Humidity	Store in a dry environment. Use of desiccants is recommended if not stored in a sealed container.	To prevent potential hydrolysis and degradation.
Atmosphere	For long-term storage of the pure substance, consider storage under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation.[9]
Solvent Choice	For solutions, use aprotic or non-exchangeable protic solvents. Avoid acidic or basic aqueous solutions to minimize the risk of deuterium-hydrogen exchange.	The choice of solvent is critical to maintain isotopic purity.[9]

Experimental Protocols for Stability Testing

The following are outlines of experimental protocols that can be adapted for the stability testing of **Amifampridine-d3**.

Forced Degradation Study (Adapted from Harshalatha et al., 2020)

Objective: To investigate the degradation of **Amifampridine-d3** under various stress conditions.

Methodology:

- Preparation of Stock Solution: Accurately weigh and dissolve **Amifampridine-d3** in a suitable solvent (e.g., mobile phase) to a known concentration.
- Stress Conditions:
 - Acid Hydrolysis: Treat the stock solution with 0.5 N HCl and heat at 85°C for 8 hours. Neutralize with 0.5 N NaOH.
 - Base Hydrolysis: Treat the stock solution with 0.5 N NaOH and keep for 6 hours. Neutralize with 0.5 N HCl.
 - Oxidative Degradation: Treat the stock solution with 3% H₂O₂ and keep for 24 hours.
 - Thermal Degradation: Heat the solid drug substance at 80°C for 5 hours.
 - Photolytic Degradation: Expose the drug substance to UV light.
- Analysis: Analyze the stressed samples using a validated stability-indicating HPLC method.

Stability-Indicating HPLC Method (Adapted from Harshalatha et al., 2020)

Objective: To develop and validate an HPLC method capable of separating **Amifampridine-d3** from its potential degradation products.

Chromatographic Conditions:

- Column: Waters C18 (250 mm × 4.6 mm, 5 µm)

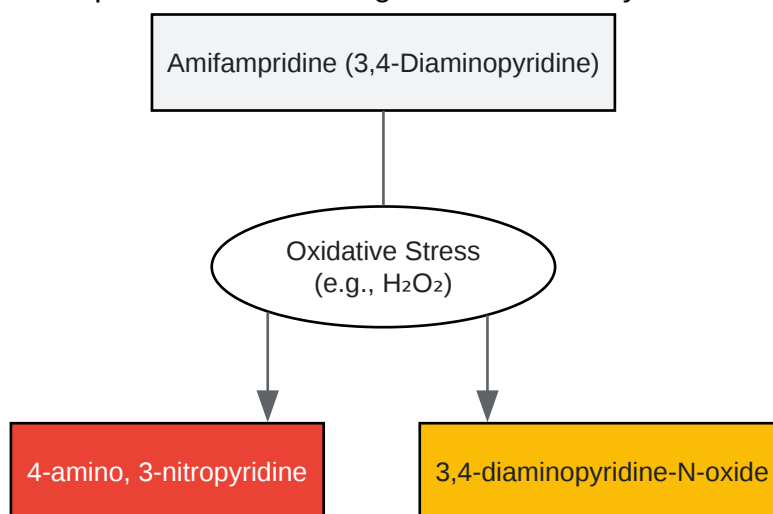
- Mobile Phase: Di-Potassium Hydrogen Orthophosphate buffer (pH 6.4 adjusted with Orthophosphoric acid) : Acetonitrile (70:30 v/v)
- Flow Rate: 1.0 mL/min
- Detection: UV at 290 nm
- Injection Volume: 20 μ L
- Temperature: Ambient

Validation Parameters: The method should be validated according to ICH guidelines for specificity, linearity, precision, accuracy, and robustness.

Visualizations

Degradation Pathway of Amifampridine

Figure 1. Proposed Oxidative Degradation Pathway of Amifampridine

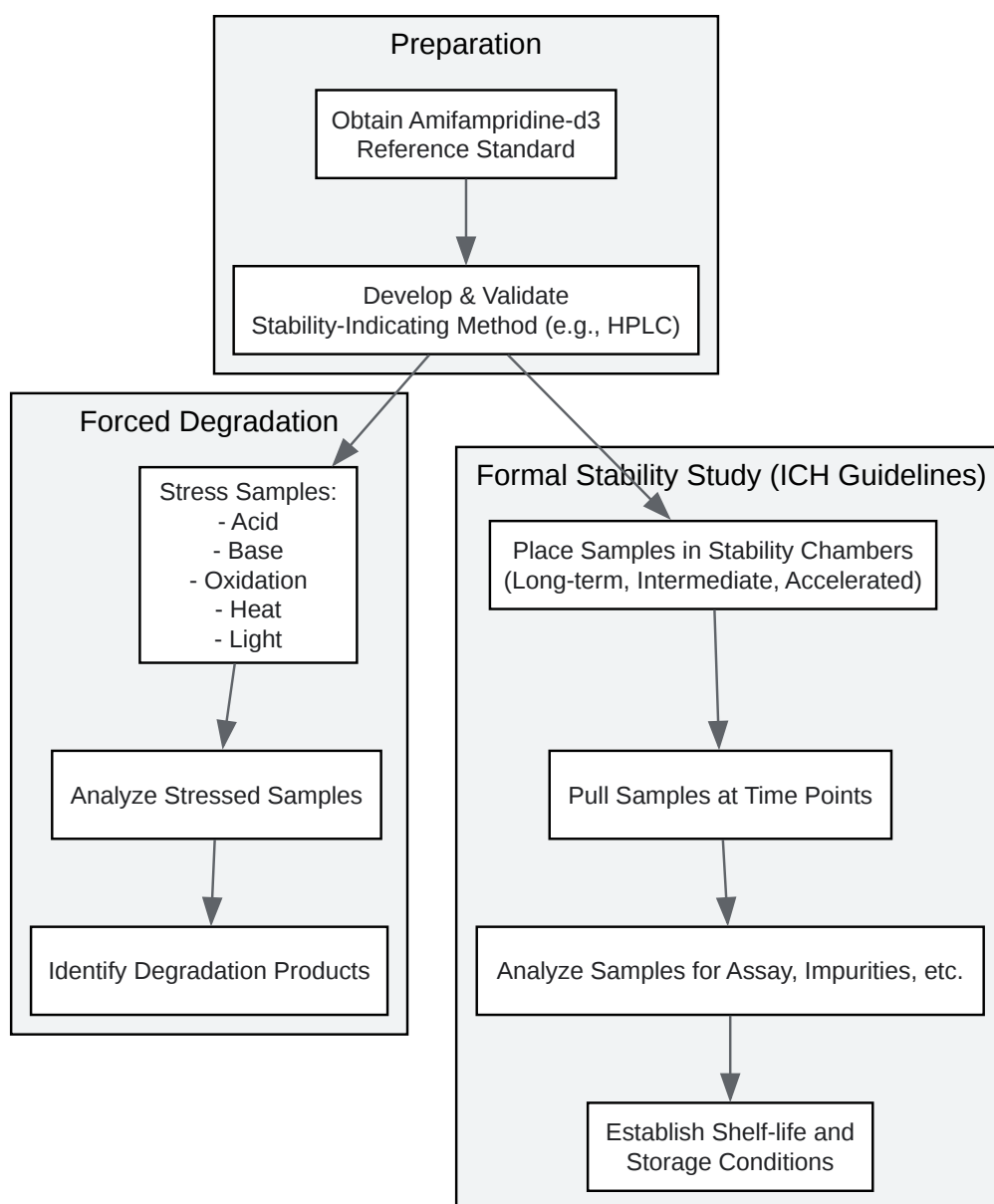


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Caption: Proposed Oxidative Degradation Pathway of Amifampridine.

Experimental Workflow for Stability Testing

Figure 2. General Workflow for Amifampridine-d3 Stability Testing



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